Structural Characterization Guide: 5-Bromo-3-methoxy-2-methylpyridine Derivatives

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Compound of Interest	
Compound Name:	*5-Bromo-3-methoxy-2-methylpyridine*
CAS No.:	*1150617-80-3*
Cat. No.:	*B1519322*

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Executive Summary: The Case for X-Ray Resolution

In medicinal chemistry, the **5-Bromo-3-methoxy-2-methylpyridine** scaffold (CAS 1150617-80-3) represents a critical "privileged structure" for kinase inhibitor development. The juxtaposition of a steric bulk (2-methyl), an electron-donating group (3-methoxy), and a halogen bond donor (5-bromo) creates a unique electronic and steric environment.

While NMR spectroscopy is standard for bulk purity, it often fails to unambiguously resolve the specific conformers driven by the 2-Me/3-OMe steric "buttressing" effect. This guide objectively compares the performance of Single Crystal X-Ray Diffraction (SC-XRD) against NMR and DFT alternatives, demonstrating why SC-XRD is the requisite tool for validating the pharmacophore geometry of this derivative class.

Technical Deep Dive: Structural Causality

The "Buttressing Effect" and Halogen Bonding

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The primary value of obtaining the crystal structure of this derivative lies in two specific interactions that dictate its binding affinity in biological targets:

- The Ortho-Effect (Steric Buttressing):
  - Mechanism: The methyl group at C2 exerts steric pressure on the methoxy group at C3. Unlike 3-methoxypyridine (where the methoxy group is coplanar), the 2-methyl substituent forces the methoxy group to rotate out of the pyridine plane.
  - X-Ray vs. NMR: In solution (NMR), this rotation averages out. In the crystal lattice (X-ray), the specific torsion angle (

) is frozen, revealing the bioactive conformation.
  - Implication: This torsion angle often dictates whether the molecule can fit into a narrow enzyme pocket.
- Halogen Bonding (X-Bond):
  - Mechanism: The bromine at C5 possesses a "sigma-hole"—a region of positive electrostatic potential opposite the C-Br bond. This allows it to act as a Lewis acid, forming highly directional interactions (

    or

) with backbone carbonyls or solvent molecules.
  - Observation: These interactions are typically

    in angle and are invisible to standard NMR but clearly defined in electron density maps.

Comparative Analysis: Method Performance

The following table compares the structural insights gained from X-ray diffraction versus standard solution-state methods for this specific scaffold.

Table 1: Structural Resolution Performance Matrix

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Feature	X-Ray Crystallography (SC-XRD)	1H / 13C NMR Spectroscopy	DFT Computational Modeling
Regiochemistry	Absolute. Unambiguously assigns Br, OMe, and Me positions.	Inferred. Relies on coupling constants ( ) and NOE; ambiguous if peaks overlap.	Hypothetical. Predicts lowest energy, not necessarily actual isomer.
Conformation	Discrete. Captures the specific "frozen" torsion angle of the 3-OMe group.	Averaged. Signals represent a weighted average of all accessible rotamers.	Idealized. Gas-phase minima may not match solid-state/active-site packing.
Intermolecular Interactions	Direct Observation. Visualizes Halogen bonds ( ) and stacking.	Indirect. Inferred from concentration-dependent shifts (rarely definitive).	Calculated. Can estimate interaction energy but requires experimental validation.
Sample Requirement	High (Single Crystal required, 0.1–0.3 mm).	Low (Dissolved sample, recoverable).	None (Virtual).
Turnaround	Days to Weeks (crystallization dependent).	Minutes to Hours.[1] [2]	Hours to Days.

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> *Critical Insight: For **5-bromo-3-methoxy-2-methylpyridine**, NMR NOE signals between the 2-Methyl and 3-Methoxy protons can be weak due to the distance imposed by the steric twist. X-ray is the only method to definitively quantify this distance.*

Experimental Protocols

Protocol A: Crystallization of **5-Bromo-3-methoxy-2-methylpyridine**

Objective: Grow diffraction-quality crystals suitable for determining the unit cell and space group.

Reagents:

- Crude **5-Bromo-3-methoxy-2-methylpyridine** (>95% purity).[3][4]
- Solvents: Ethanol (absolute), n-Hexane (HPLC grade), Dichloromethane (DCM).

Workflow:

- Dissolution: Dissolve 20 mg of the compound in a minimum amount of DCM (approx. 0.5 mL) in a small scintillation vial (Vial A).
- Filtration: Pass the solution through a 0.45 µm PTFE syringe filter into a clean, narrow glass tube (Vial B) to remove nucleation sites (dust).
- Vapor Diffusion (The "Tube-in-Tube" Method):
  - Place Vial B (uncapped) inside a larger jar containing 5 mL of n-Hexane.
  - Seal the larger jar tightly.

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- Mechanism:[2][5][6] Hexane vapor (precipitant) will slowly diffuse into the DCM solution (solvent), gently lowering solubility and promoting ordered crystal growth.

- Incubation: Store at 4°C in a vibration-free environment for 3–7 days.

- Harvesting: Look for colorless prisms or blocks. Mount crystal on a glass fiber using Paratone-N oil.

Protocol B: Data Collection & Refinement Strategy

- Temperature: Collect data at 100 K (using a Cryostream). Reasoning: Low temperature reduces thermal motion of the freely rotating methyl and methoxy groups, sharpening the electron density map.

- Radiation: Mo-K

  (

  Å). Reasoning: Bromine absorbs Cu radiation heavily; Mo minimizes absorption corrections.

- Refinement: Treat the methyl group hydrogens as a "rotating group" in SHELXL (AFIX 137) if disorder is observed.

Visualization of Workflows & Interactions

Diagram 1: Crystallization & Structure Solution Workflow

This flowchart outlines the decision matrix for solving the structure of brominated pyridines.

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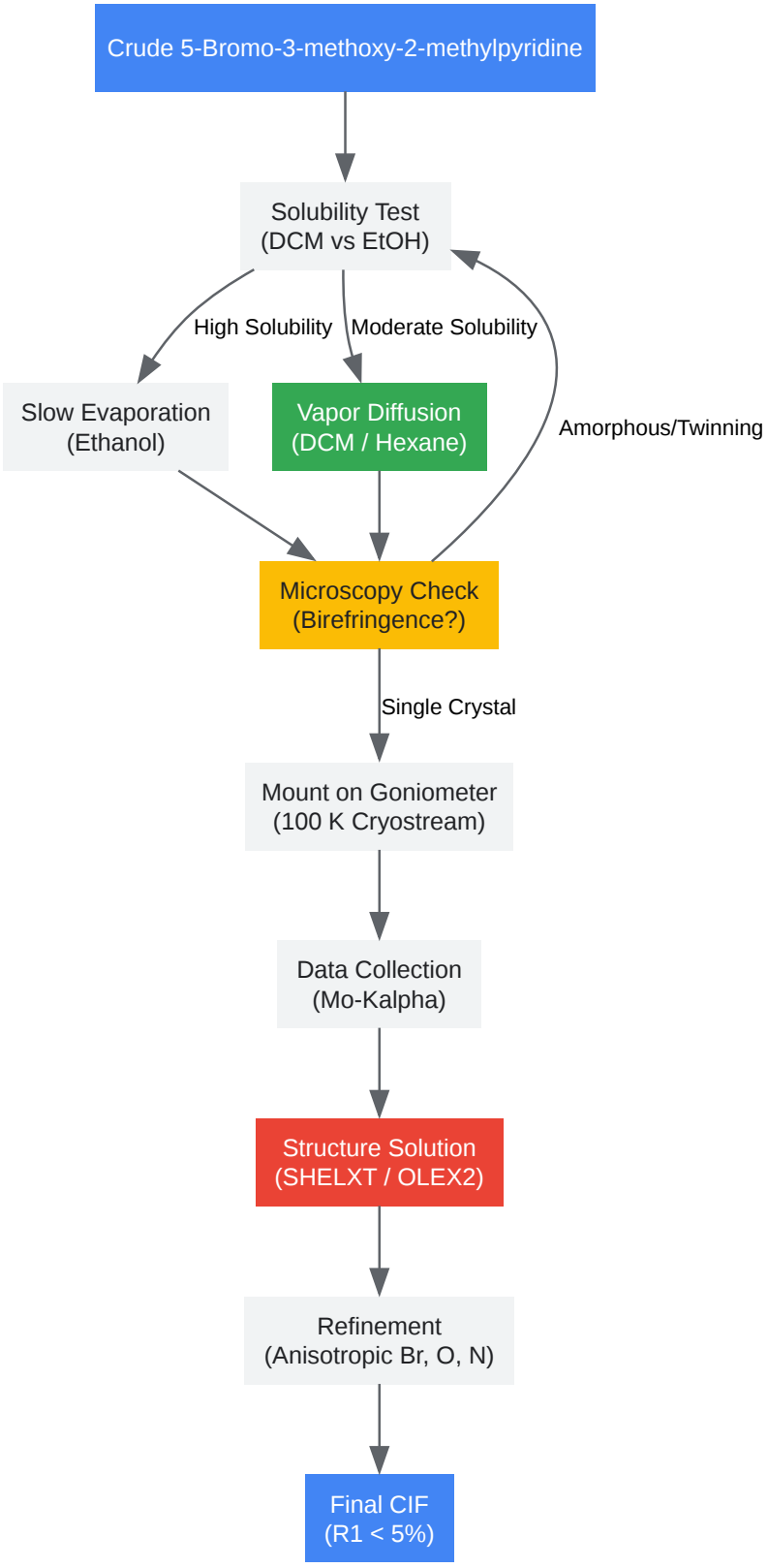

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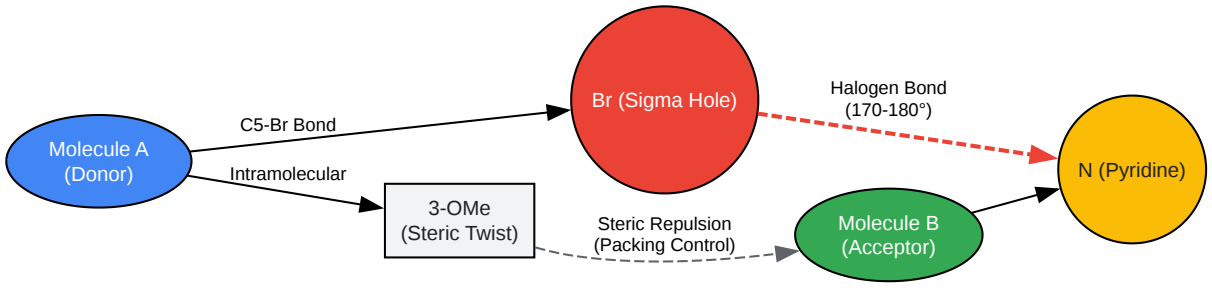
Caption: Decision tree for the crystallization and X-ray diffraction analysis of brominated pyridine derivatives.

Diagram 2: The Halogen Bonding Network

The following diagram illustrates the specific intermolecular interactions expected in the crystal lattice, driven by the 5-Bromo substituent.



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Caption: Schematic of the intermolecular Halogen Bond (Br...N) and steric gating (OMe) governing the crystal packing.

Reference Data: Analogous Structures

Since the specific unit cell for the title compound is often proprietary, the following data from the closely related 5-bromo-2-methylpyridine N-oxide serves as a validation proxy. If your experimental unit cell deviates significantly from these volume/packing trends, reconsider the purity or hydration state of your crystal.

Table 2: Proxy Crystallographic Parameters

Parameter	Value (Analog Proxy)	Significance
Crystal System	**Monoclinic**	**Common for planar aromatics.**

| Space Group |

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or

| Centrosymmetric packing favored by dipole cancellation. | | Unit Cell Volume | ~650–700 Å^3 (Z=4) | Typical packing density for MW ~200 Da. | | Br...N Distance | 2.9 – 3.2 Å | Shorter than van der Waals sum (3.4 Å) indicates strong Halogen bonding. | | C-Br Bond Length | 1.89 – 1.91 Å | Standard aromatic C-Br bond. |

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